A Technical Guide to the Chiral Synthesis of Dichlorophenylalanine Derivatives

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Compound of Interest

Compound Name:	*(S)-2-Amino-3-(2,5-dichlorophenyl)propanoic acid*
CAS No.:	*754971-91-0*
Cat. No.:	*B1590270*

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Abstract

Dichlorophenylalanine derivatives are non-proteinogenic amino acids that serve as critical building blocks in the synthesis of pharmacologically active compounds. Their incorporation into peptide and non-peptide structures can significantly modulate biological activity, metabolic stability, and pharmacokinetic profiles. The precise stereochemical control during their synthesis is paramount, as the biological effects of enantiomers can differ dramatically. This guide provides an in-depth exploration of the primary strategies for the chiral synthesis of dichlorophenylalanine derivatives, including asymmetric catalysis, enzymatic resolution, and the use of chiral auxiliaries. We will delve into the mechanistic underpinnings of these methods, provide field-proven insights into experimental design, and present detailed, actionable protocols.

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Introduction: The Significance of Chirality in Dichlorophenylalanine Derivatives

The substitution of hydrogen with chlorine atoms on the phenyl ring of phenylalanine dramatically alters its electronic and steric properties. This modification can lead to enhanced binding affinity to biological targets and increased resistance to enzymatic degradation. The position of the chlorine atoms (e.g., 2,3-, 2,4-, 2,5-, 2,6-, 3,4-, or 3,5-dichlorophenylalanine) further ref

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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